Structural Elucidation and Quantitative Profiling of 4'-Phosphopantothenic Acid

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Compound of Interest

Compound Name:	*Phosphopantothenic acid*
CAS No.:	*5875-50-3*
Cat. No.:	*B1221703*

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A Technical Guide for Metabolic Engineering and Drug Discovery

Executive Summary

Phosphopantothenic acid (4'-PPA) represents the first committed intermediate in the Coenzyme A (CoA) biosynthetic pathway.[1] Produced by the rate-limiting enzyme Pantothenate Kinase (PanK), PPA is a critical biomarker in metabolic flux analysis and a primary pharmacodynamic marker in the development of PanK allosteric modulators.

This guide moves beyond basic textbook definitions to address the analytical challenges inherent to PPA: its high polarity, lack of UV chromophores, and susceptibility to in-source fragmentation. We present a validated structural analysis framework combining HILIC-MS/MS for biological quantification and NMR for reference standard validation.

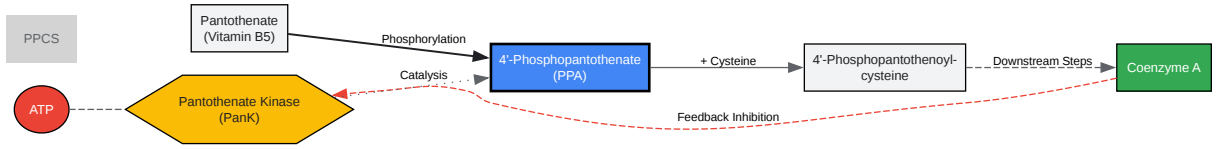
Part 1: The Biosynthetic Context

Understanding the structural origin of PPA is prerequisite to its analysis. PPA is formed via the ATP-dependent phosphorylation of the 4'-hydroxyl group of pantothenic acid (Vitamin B5).

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Pathway Visualization

The following diagram illustrates the critical position of PPA in the CoA pathway, highlighting the PanK regulatory node often targeted in drug discovery.



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Figure 1: The CoA biosynthetic pathway focusing on the rate-limiting PanK step.

Part 2: Physicochemical Profile & Stability

Analytically, PPA is a "troublesome" metabolite. It acts as a strong acid due to the phosphate group and retains the amide backbone of pantothenate.

Property	Value / Description	Analytical Implication
Formula	$C_9H_{18}NO_8P$	Exact Mass: 299.0770
Molecular Weight	299.22 g/mol	Precursor ion $[M-H]^-$ ≈ 298.07
pKa Values	~1.5 (Phosphate 1), ~6.5 (Phosphate 2), ~4.5 (Carboxyl)	Highly charged at physiological pH; requires buffering.
LogP	< -2.0 (Estimated)	Do not use C18 columns. Elutes in void volume.
Stability	Labile phosphoester bond.	Susceptible to phosphatase activity. Requires rapid quenching.

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Part 3: Sample Preparation (The "Trustworthiness" Pillar)

Methodological Warning: The most common failure mode in PPA analysis is not detection, but extraction. Standard protein precipitation often results in ATP hydrolysis or enzymatic degradation of PPA during the spin-down.

Protocol: Cold Solvent Quenching

This protocol is designed to stop metabolic activity instantaneously ("quenching") while precipitating proteins.

- Preparation: Pre-chill extraction solvent (80:20 Acetonitrile:Water or Methanol:Water) to -80°C.
- Cell Lysis:
  - Rapidly aspirate media from cell culture.
  - Immediately add the -80°C solvent directly to the monolayer.
  - Rationale: This freezes metabolic enzymes (phosphatases) instantly, preserving the in vivo PPA concentration.
- Extraction: Scrape cells on dry ice. Vortex vigorously for 30s.
- Clarification: Centrifuge at 15,000 x g for 10 min at 4°C.
- Reconstitution: Evaporate supernatant under nitrogen (no heat). Reconstitute in 100% Acetonitrile (initial mobile phase) to ensure peak focusing on HILIC columns.

Part 4: Quantitative Profiling via LC-MS/MS

Due to PPA's high polarity, Hydrophilic Interaction Liquid Chromatography (HILIC) is the mandatory separation mode. Reverse-phase (C18) requires ion-pairing reagents (e.g., Tributylamine), which cause persistent source contamination and are not recommended for high-throughput labs.

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Chromatographic Conditions (HILIC)

- Column: ZIC-pHILIC (Polymeric bead) or Amide-HILIC.
  - Why: The ZIC-pHILIC offers superior separation of phosphorylated isomers and tolerates the pH required for phosphate ionization.
- Mobile Phase A: 20 mM Ammonium Carbonate (pH 9.0).
- Mobile Phase B: 100% Acetonitrile.
- Gradient: 80% B to 20% B over 10 minutes.

Mass Spectrometry: MRM Transitions

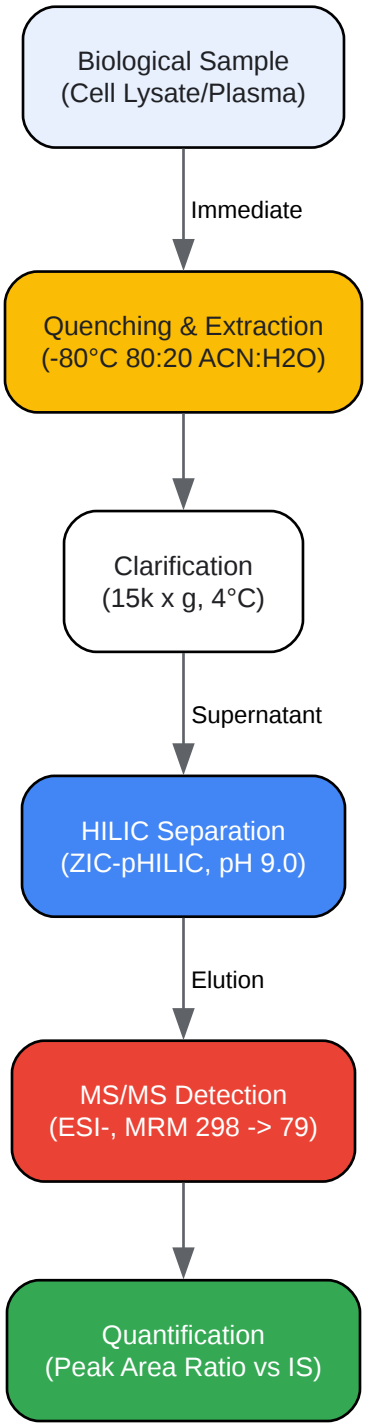
PPA is best analyzed in Negative Electrospray Ionization (ESI-) mode. The phosphate group ionizes readily, and fragmentation yields characteristic phosphate ions.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Type	Mechanism
4'-PPA	298.1 $[M-H]^-$	78.9 $[PO_3]^-$	25-30	Quantifier	Phosphate ester cleavage
4'-PPA	298.1 $[M-H]^-$	96.9 $[H_2PO_4]^-$	20-25	Qualifier	Phosphate rearrangement
IS ($^{13}C_3$-PPA)	301.1 $[M-H]^-$	78.9 $[PO_3]^-$	25-30	Quantifier	Stable Isotope Internal Standard

Technical Note: If ^{13}C-PPA is unavailable, ^{13}C-Pantothenic Acid can be used, but it will elute at a different retention time. True quantification requires a co-eluting internal standard to correct for matrix effects (ion suppression).

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Analytical Workflow Diagram



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Figure 2: Optimized analytical workflow for PPA quantification.

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Part 5: Structural Validation (NMR)

While MS/MS provides sensitivity, Nuclear Magnetic Resonance (NMR) is the gold standard for verifying the structure of synthesized reference standards or high-concentration enzymatic products.

^{31}P NMR (Phosphorus-31)

This is the most definitive test for phosphorylation.

- Observation: A single singlet peak.
- Chemical Shift: Typically δ 0.5 – 4.0 ppm (pH dependent).
- Diagnostic Value: The presence of a signal confirms the phosphate ester. A shift change compared to inorganic phosphate confirms the covalent bond to the pantothenate backbone.

^{1}H NMR (Proton)

Key diagnostic signals for PPA vs. Pantothenate:

- Gem-dimethyl groups: Two singlets around δ 0.8 - 1.0 ppm.
- 4'-CH_2 protons: In non-phosphorylated pantothenate, these appear around δ 3.4 ppm. Upon phosphorylation (PPA), these protons shift downfield (deshielding effect of the phosphate) to approx δ 3.7 - 3.9 ppm.

Part 6: Application in Drug Discovery

In the context of Pantothenate Kinase-Associated Neurodegeneration (PKAN) or antimicrobial research, PPA analysis is used to screen PanK modulators.

Experimental Setup:

- Incubate Recombinant PanK + Pantothenate + ATP.
- Add Test Compound.[1]
- Stop reaction at t=30 min using the Quenching Protocol (Part 3).

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- Quantify PPA production via HILIC-MS/MS (Part 4).
- Result: A decrease in PPA production indicates PanK inhibition; an increase indicates activation (relevant for PKAN therapies).

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